

Melting Point & Thermal Characterization Guide: Sodium 3-Chlorobenzenesulfinate

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Compound of Interest

Compound Name: Sodium 3-chlorobenzenesulfinate

CAS No.: 15946-37-9

Cat. No.: B6320523

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Executive Summary & Technical Context

Product: **Sodium 3-chlorobenzenesulfinate** CAS: 15946-37-9 Core Characteristic: High-melting ionic solid (Decomposition > 280°C)

As a Senior Application Scientist, it is critical to clarify a common misconception in the characterization of aryl sulfinate salts. Unlike their free acid counterparts, **Sodium 3-chlorobenzenesulfinate** does not exhibit a clean, sharp melting point (MP) in the traditional sense.

Being an ionic lattice, its cohesive energy is significantly higher than the hydrogen-bonded lattice of the free acid. Consequently, this compound typically undergoes thermal decomposition (desulfinylation or disproportionation) at temperatures exceeding 280–300°C before a liquid phase transition can occur.

Critical Quality Attribute (CQA): A melting point observed below 200°C is a definitive indicator of hydrolysis to the free acid (3-chlorobenzenesulfonic acid) or contamination with precursor sulfonyl chlorides.

Comparative Physical Property Analysis

The following table contrasts the target compound with its structural analogs and precursors. Use this data to validate the identity of your material.

Table 1: Thermal & Physical Benchmarks

Compound	Structure	CAS	Melting Point (°C)	Solubility Profile
Sodium 3-chlorobenzenesulfinate	Salt (Target)	15946-37-9	> 280°C (Decomp)	High (Water, MeOH)
3-Chlorobenzenesulfonic acid	Free Acid	N/A	~90–110°C	Low (Water), High (EtOAc)
Sodium 4-chlorobenzenesulfinate	Isomer Salt	14752-66-0	> 300°C (Decomp)	High (Water)
4-Chlorobenzenesulfonic acid	Isomer Acid	100-03-8	98–100°C	Low (Water)
3-Chlorobenzenesulfonyl chloride	Precursor	23173-00-4	Liquid / Low melt	Hydrolyzes in Water

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Analyst Note: The large delta between the free acid MP (~100°C) and the salt decomposition temperature (>280°C) is your primary purity checkpoint. If your sample melts in a capillary tube at 100–150°C, it is not the sodium salt.

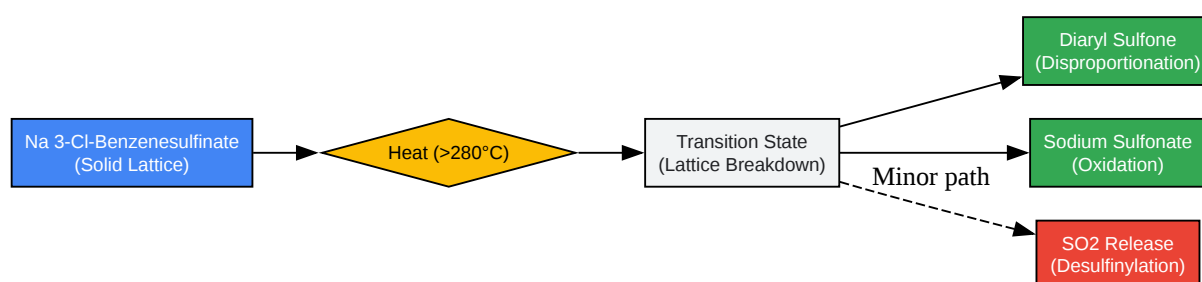
Mechanism of Thermal Behavior

Understanding the thermal events is essential for interpreting Differential Scanning Calorimetry (DSC) data. Sodium aryl sulfinates are metastable at high temperatures.

Thermal Decomposition Pathway

Upon heating, the sulfinate anion does not simply melt. It undergoes a disproportionation reaction or desulfinylation, often releasing

and forming sulfones or sulfides.



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Figure 1: Thermal decomposition pathway of sodium aryl sulfinates. The absence of a liquid phase transition confirms the salt nature.

Experimental Protocols for Characterization

Do not rely solely on a capillary melting point apparatus, as the decomposition point is often outside the range of standard oil baths and can foul the equipment.

Protocol A: Rapid Purity Screening (Capillary Method)

Use this to quickly rule out free acid contamination.

- Preparation: Pack a small amount (2–3 mm) of dry sample into a glass capillary.
- Ramp: Set apparatus to 10°C/min ramp starting from 50°C.

- Observation Window: Watch closely between 90°C and 120°C.
- Pass/Fail Criteria:
 - PASS: Solid remains unchanged (white powder) up to 200°C.
 - FAIL: Sample melts, shrinks, or liquefies below 150°C. This indicates the presence of the protonated free acid (3-chlorobenzenesulfinic acid).

Protocol B: Differential Scanning Calorimetry (DSC)

The Gold Standard for salt characterization.

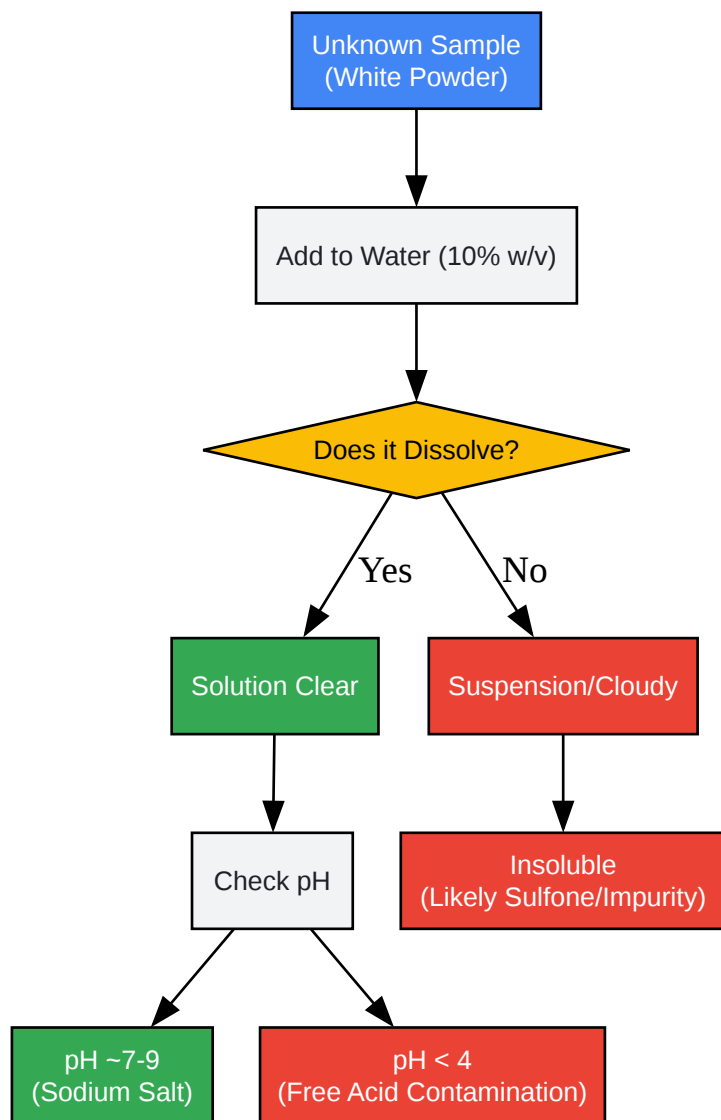
- Pan System: Use hermetically sealed aluminum pans with a pinhole lid to allow gas escape (preventing pan rupture from

).
- Sample Mass: Weigh 3–5 mg of dried sample.
- Purge Gas: Nitrogen (

) at 50 mL/min to prevent oxidative degradation.
- Program:
 - Equilibrate at 30°C.
 - Ramp 10°C/min to 350°C.
- Data Analysis:
 - Look for a sharp endotherm (melting) < 150°C (Impurity).
 - Look for a broad exotherm > 280°C (Decomposition).
 - T_{onset} of the decomposition peak is reported as the thermal stability limit.[\[1\]](#)

Protocol C: Solubility Differentiation (Bench Test)

A self-validating logic check.



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Figure 2: Solubility logic flow for rapid identification of sodium sulfinate salts versus free acid impurities.

References

- Sigma-Aldrich. 4-Chlorobenzenesulfinic acid (CAS 100-03-8) Product Specification. [Link](#)
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